

An In-Depth Technical Guide to Ethyl 3-Hydroxycyclobutanecarboxylate: Physical Characteristics and Stability

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Compound of Interest

Compound Name: Ethyl 3-hydroxycyclobutanecarboxylate

Cat. No.: B061427

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Introduction

Ethyl 3-hydroxycyclobutanecarboxylate is a versatile bifunctional molecule increasingly recognized for its utility as a key building block in organic synthesis, particularly in the realm of medicinal chemistry. Its unique strained cyclobutane core, coupled with hydroxyl and ethyl ester functionalities, offers a valuable scaffold for the creation of diverse and complex molecular architectures. This technical guide provides a comprehensive overview of the known physical and chemical properties of **ethyl 3-hydroxycyclobutanecarboxylate**, with a focus on its stability profile. The information presented herein is intended to support researchers, scientists, and drug development professionals in the effective utilization of this compound in their synthetic and drug discovery endeavors.

Physical and Chemical Properties

Ethyl 3-hydroxycyclobutanecarboxylate is a colorless to pale yellow liquid.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O ₃	[2]
Molecular Weight	144.17 g/mol	[2]
CAS Number	17205-02-6	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	209 °C	
Density	1.180 g/mL	
Refractive Index	1.4504	
Flash Point	83 °C	
Solubility	Moderately soluble in polar solvents.	[1]

Stability Profile

Understanding the stability of **ethyl 3-hydroxycyclobutanecarboxylate** under various conditions is crucial for its handling, storage, and application in multi-step syntheses. While specific forced degradation studies on this compound are not extensively reported in the literature, general principles of ester and alcohol stability, along with studies on related cyclobutane structures, can provide valuable insights.

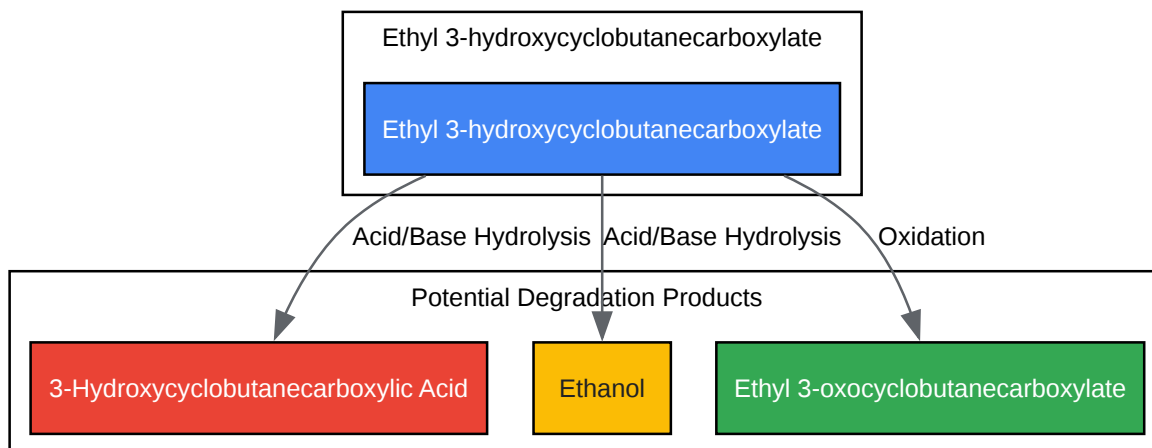
General Considerations:

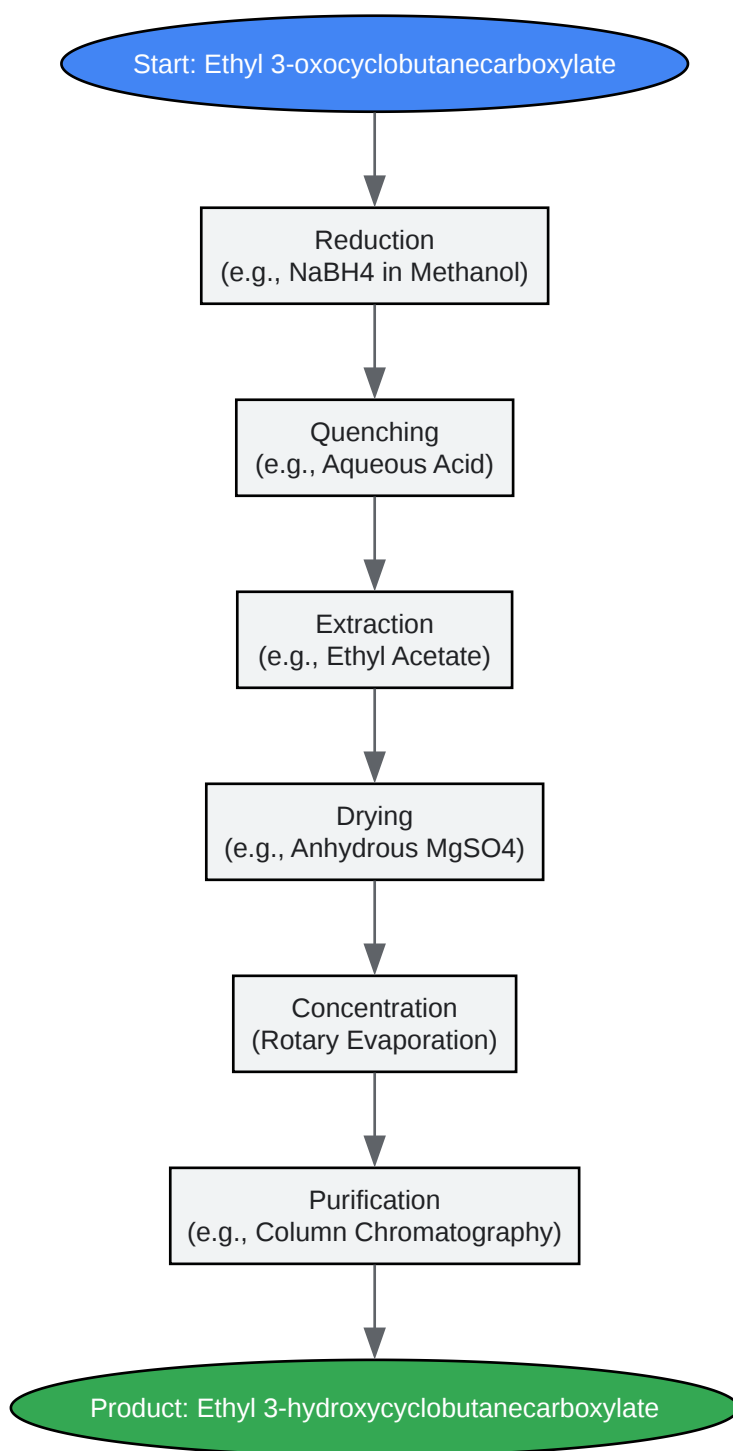
- Hydrolytic Stability:** As an ester, **ethyl 3-hydroxycyclobutanecarboxylate** is susceptible to hydrolysis under both acidic and basic conditions. This reaction would yield 3-hydroxycyclobutanecarboxylic acid and ethanol. The rate of hydrolysis is expected to be significantly influenced by pH and temperature.
- Thermal Stability:** The presence of the strained cyclobutane ring may influence its thermal stability. High temperatures could potentially lead to ring-opening or other decomposition pathways.

- **Oxidative Stability:** The secondary alcohol group is a potential site for oxidation, which could yield the corresponding ketone, ethyl 3-oxocyclobutanecarboxylate.
- **Photostability:** The impact of light on the stability of the molecule is not well-documented.

Potential Degradation Pathways:

Based on the functional groups present, the following degradation pathways can be anticipated. A systematic forced degradation study would be necessary to confirm these and identify any other potential degradants.





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References

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